

Application Notes and Protocols for PSEM 89S TFA Intraperitoneal Injection

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Compound of Interest

Compound Name: PSEM 89S TFA

Cat. No.: B2683660

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Introduction

PSEM 89S TFA is a potent and selective agonist for the pharmacologically selective actuator module (PSAM) L141F,Y115F, an engineered ligand-gated ion channel. This chemogenetic system allows for the precise temporal control of neuronal activity in vivo. **PSEM 89S TFA** is a brain-penetrant compound that, when administered systemically, activates the PSAM L141F,Y115F receptor, which is a chimeric ion channel typically composed of the ligand-binding domain of the $\alpha 7$ nicotinic acetylcholine receptor and the ion pore domain of the glycine receptor (GlyR)[1]. Activation of this engineered receptor leads to an influx of chloride ions, resulting in hyperpolarization and subsequent silencing of the target neurons. This document provides detailed protocols for the intraperitoneal (i.p.) injection of **PSEM 89S TFA** in mice for in vivo neuronal silencing experiments.

Quantitative Data Summary

The following tables summarize key quantitative data for the in vivo and in vitro application of **PSEM 89S TFA** for neuronal silencing.

Table 1: In Vivo Administration and Pharmacokinetics

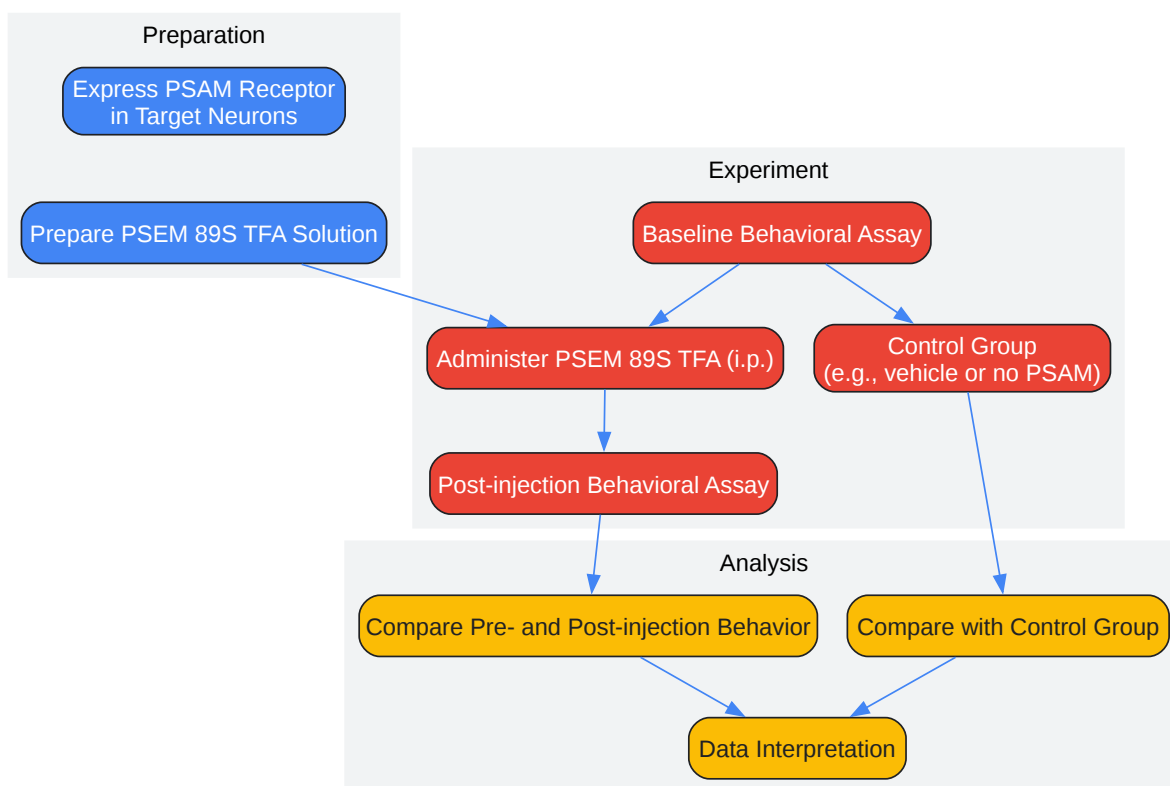
Parameter	Value	Species	Notes	Reference
Dosage for Neuronal Silencing	30 mg/kg	Mouse	Effective for suppressing photostimulation-evoked feeding.	[2]
Administration Route	Intraperitoneal (i.p.)	Mouse	Minimally invasive and allows for rapid systemic delivery.	[2]
Pharmacokinetics	Rapidly absorbed in serum and brain; largely cleared within 1 hour.	Mouse	The short duration of action allows for precise temporal control of neuronal silencing.	[2]
Control Dosage	50 mg/kg	Mouse	Used in control animals (e.g., expressing only Channelrhodopsin-2) to show specificity of the PSEM/PSAM system.	[2]

Table 2: In Vitro Application

Parameter	Value	Cell Type	Effect	Reference
Concentration for Neuronal Silencing	10 μ M	Layer 2/3 Cortical Neurons expressing PSAM L141F,Y115F-GlyR	Reversibly silenced neurons by reducing cellular input resistance.	[1] [2]
Control Concentration	30 μ M	Vector-transfected control neurons	No effect on neuronal activity.	[1]

Signaling Pathway

The mechanism of action for **PSEM 89S TFA** involves its binding to the engineered PSAM L141F,Y115F-GlyR. This interaction opens the chimeric ion channel, allowing chloride ions (Cl-) to flow into the neuron. The influx of negatively charged ions leads to hyperpolarization of the cell membrane, making it more difficult for the neuron to reach the threshold for firing an action potential, thus effectively silencing its activity.



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References

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- 2. medchemexpress.com [medchemexpress.com]
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